

Application Notes and Protocols for the Characterization of Myristyl Oleate

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Compound of Interest		
Compound Name:	Myristyl oleate	
Cat. No.:	B1616087	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Myristyl oleate (tetradecyl (Z)-octadec-9-enoate) is a wax ester synthesized from myristyl alcohol and oleic acid. Its unique physicochemical properties, including emolliency and the ability to form stable emulsions, make it a valuable ingredient in cosmetics, pharmaceuticals, and as an excipient in drug delivery systems. Accurate and comprehensive characterization of myristyl oleate is crucial for quality control, formulation development, and ensuring its performance in various applications. These application notes provide detailed protocols for the characterization of myristyl oleate using various analytical techniques.

Physicochemical Properties of Myristyl Oleate

A summary of the key physicochemical properties of **myristyl oleate** is presented in Table 1. This data is essential for understanding the behavior of the molecule in different formulations and during analysis.

Table 1: Physicochemical Properties of Myristyl Oleate



Property	Value	Reference
Molecular Formula	C32H62O2	
Molecular Weight	478.83 g/mol	-
Appearance	Solid at room temperature	_
Melting Point	22.5°C	_
Freezing Point	19.9°C	_
Boiling Point	Not specified	_
Water Solubility	4.927 x 10 ⁻¹⁰ mg/L at 25°C (estimated)	_
Kovats Retention Index	3321.09 (standard non-polar column)	-

Analytical Techniques for Characterization Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of **myristyl oleate**. It provides information on the purity of the compound and can be used to identify any related impurities.



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Caption: Workflow for the GC-MS analysis of myristyl oleate.

1. Sample Preparation:

- For Intact Myristyl Oleate: Accurately weigh approximately 10 mg of the myristyl oleate sample and dissolve it in 1 mL of high-purity hexane.
- For Fatty Acid Profile (via Transesterification): To analyze the constituent fatty acids, a
 derivatization step to form fatty acid methyl esters (FAMEs) is required.
 - Weigh approximately 20 mg of the myristyl oleate sample into a glass vial.
 - Add 1 mL of 0.5 M sodium methoxide in methanol.
 - Cap the vial tightly and vortex for 1 minute.
 - Heat the vial at 60°C for 15 minutes.
 - After cooling, add 1 mL of hexane and vortex for 1 minute.
 - Add 1 mL of saturated sodium chloride solution and vortex for 30 seconds.
 - Centrifuge to separate the layers and transfer the upper hexane layer containing the FAMEs to a clean vial.

2. GC-MS Instrumentation and Conditions:

 A typical GC-MS system equipped with a capillary column is suitable. The following conditions can be used as a starting point and optimized as needed.

Table 2: GC-MS Instrumental Parameters

Parameter	Condition
Gas Chromatograph	Agilent 7890B GC or equivalent
Mass Spectrometer	Agilent 5977B MSD or equivalent







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